

Application Notes and Protocols: Preparation of MetAP-2-IN-6 Stock Solution

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Compound of Interest

Compound Name: MetAP-2-IN-6

CAS No.: 5301-98-4

Cat. No.: B3053320

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **MetAP-2-IN-6**, a potent inhibitor of Methionine Aminopeptidase 2 (MetAP2). This guide is intended for researchers, scientists, and drug development professionals working in areas such as cancer research and angiogenesis.

Introduction

MetAP-2-IN-6 is a small molecule inhibitor of Methionine Aminopeptidase 2 (MetAP2), an enzyme crucial for the processing of newly synthesized proteins.[1] MetAP2 plays a significant role in angiogenesis, the formation of new blood vessels, which is a critical process for tumor growth and metastasis.[2] By inhibiting MetAP2, **MetAP-2-IN-6** can disrupt these processes, making it a valuable tool for research in oncology and other conditions mediated by angiogenesis.[3]

The proper preparation and storage of a **MetAP-2-IN-6** stock solution are critical for ensuring the reproducibility and accuracy of experimental results. This document provides a comprehensive guide to achieve this.

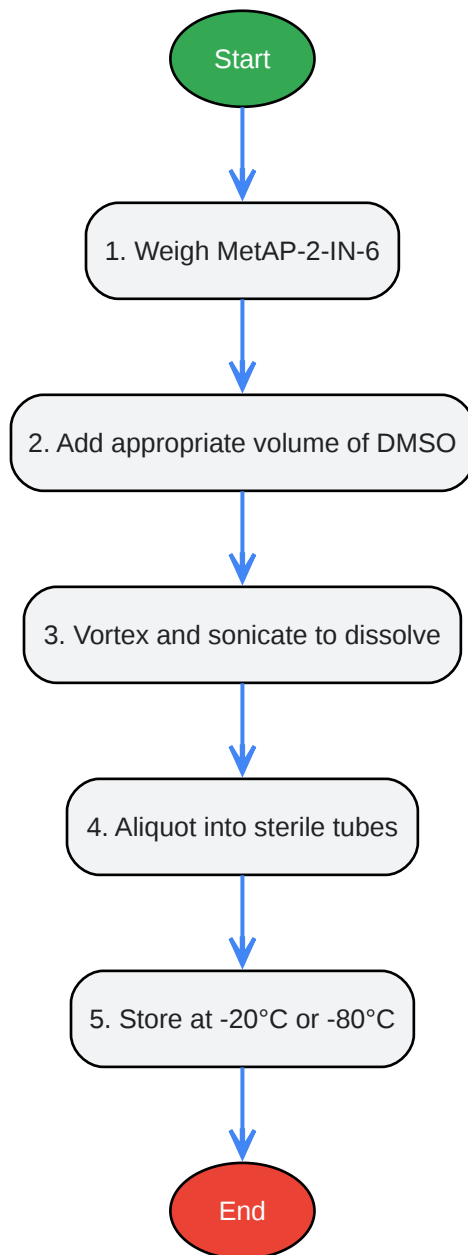
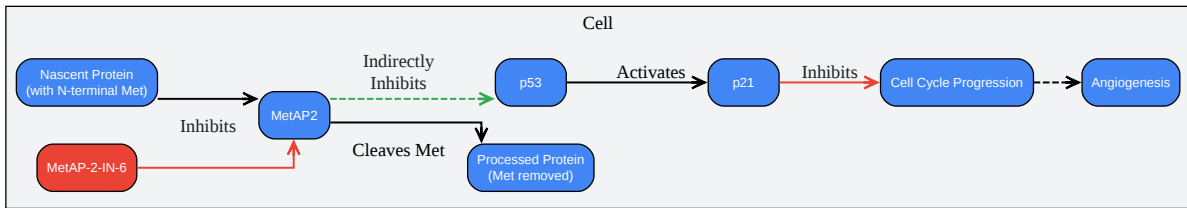
Quantitative Data Summary

The following table summarizes the key quantitative data for **MetAP-2-IN-6**.

Property	Value
Molecular Weight	224.06 g/mol
CAS Number	5301-98-4
Appearance	Off-white to light yellow solid
Solubility in DMSO	50 mg/mL (223.15 mM)
Storage of Solid	-20°C for 3 years; 4°C for 2 years
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month

Signaling Pathway of MetAP-2 Inhibition

MetAP-2-IN-6 exerts its biological effects by inhibiting the enzymatic activity of MetAP2. This enzyme is responsible for cleaving the N-terminal methionine from nascent polypeptide chains, a crucial step in protein maturation.[4] Inhibition of MetAP2 can lead to the activation of the tumor suppressor p53 and its downstream target p21, resulting in cell cycle arrest in the G1 phase and inhibition of cell proliferation.[5]



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